

Ethyl 2-bromobenzoate molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl 2-bromobenzoate*

Cat. No.: *B105087*

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An In-depth Technical Guide to Ethyl 2-bromobenzoate

This technical guide provides a comprehensive overview of the chemical and physical properties of **Ethyl 2-bromobenzoate**, including its molecular weight and formula. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document includes detailed experimental protocols and quantitative data presented for clarity and ease of use.

Core Properties of Ethyl 2-bromobenzoate

Ethyl 2-bromobenzoate is an halobenzoic acid ethyl ester.^{[1][2]} Its IUPAC name is **ethyl 2-bromobenzoate**.^[3] It serves as an important intermediate in the synthesis of various organic compounds, including 7H-Benzo[c]fluorene, a polycyclic aromatic hydrocarbon with mutagenic activity.^{[2][4]}

Quantitative Data Summary

The key physical and chemical properties of **Ethyl 2-bromobenzoate** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO ₂	[3] [5] [6]
Molecular Weight	229.07 g/mol	[1] [3] [7]
CAS Number	6091-64-1	[1] [3] [5]
Appearance	Colorless to clear yellow oily liquid	[1] [2] [4] [8]
Density	1.443 g/mL at 25 °C	[1] [2] [7]
Boiling Point	117 °C at 17 mmHg	[1] [2] [7]
Refractive Index	n _{20/D} 1.544	[1] [2] [7]

Experimental Protocols

Synthesis of Ethyl 2-bromobenzoate via Fischer Esterification

A common method for the synthesis of **Ethyl 2-bromobenzoate** is the Fischer esterification of 2-bromobenzoic acid with ethanol, using a strong acid catalyst.

Materials:

- 2-bromobenzoic acid (o-bromobenzoic acid)[\[8\]](#)
- Anhydrous ethanol[\[8\]](#)
- Concentrated sulfuric acid (catalyst)[\[8\]](#)
- Ethyl acetate[\[2\]](#)[\[8\]](#)
- Deionized water[\[2\]](#)[\[8\]](#)
- Anhydrous magnesium sulfate[\[2\]](#)[\[8\]](#)
- Petroleum ether[\[2\]](#)[\[8\]](#)

Procedure:

- Reaction Setup: Dissolve 2-bromobenzoic acid (e.g., 5 g, 24.87 mmol) in an excess of anhydrous ethanol (e.g., 100 mL).[8]
- Catalysis: Slowly add concentrated sulfuric acid (e.g., 5 mL) to the solution while stirring.[8]
- Reflux: Heat the mixture to reflux temperature in an oil bath and maintain continuous stirring for 24 hours.[8]
- Solvent Removal: After the reaction is complete, cool the mixture to room temperature. Remove the majority of the ethanol using a rotary evaporator under reduced pressure.[2][8]
- Washing and Extraction: Transfer the residue to a separatory funnel. Wash with deionized water to remove acidic impurities. Extract the aqueous layer multiple times with ethyl acetate (e.g., 3 x 50 mL).[2][8]
- Drying: Combine the organic phases and dry over anhydrous magnesium sulfate for approximately 30 minutes.[2][8]
- Purification: Remove the desiccant by filtration. Concentrate the filtrate by rotary evaporation to yield the crude product. Purify the crude product using silica gel column chromatography with an eluent such as a 10:1 mixture of petroleum ether and ethyl acetate to obtain pure **Ethyl 2-bromobenzoate** as a colorless oily liquid.[2][8]

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Caption: Synthesis and purification workflow for **Ethyl 2-bromobenzoate**.

Analytical Methods

The purity and quantification of **Ethyl 2-bromobenzoate** can be determined using several analytical techniques.

High-Performance Liquid Chromatography (HPLC): A reverse-phase (RP) HPLC method is suitable for the analysis of **Ethyl 2-bromobenzoate**.^[9]

- Column: Newcrom R1 HPLC column^[9]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acidifier like phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.^[9]
- Detection: UV detection is commonly used for similar aromatic compounds.^[10]

This liquid chromatography method is scalable and can be adapted for preparative separation to isolate impurities.^[9]

Spectroscopic Analysis: Spectral data is crucial for the structural confirmation of **Ethyl 2-bromobenzoate**.

- Mass Spectrometry (Electron Ionization): Provides information about the mass-to-charge ratio of the molecule and its fragments.^[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectra are available and provide detailed information about the molecular structure.^[11]
- Infrared (IR) Spectroscopy: An IR spectrum can be used to identify the functional groups present in the molecule.^[5]

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